2-Chloro-N,N-diethylethanamine as a mono

Author: BenchChem Technical Support Team. **Da**

Compound of Interest	
Compound Name:	*2-Chloro-N,N-diethylethanamine*
CAS No.:	*100-35-6*
Cat. No.:	*B127519*

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An In-depth Technical Guide to **2-Chloro-N,N-diethylethanamine** as a Monofunctional Alkylating Agent

Abstract

2-Chloro-N,N-diethylethanamine, commonly available as its hydrochloride salt (DEAE-Cl), is a versatile monofunctional alkylating agent with signific defined by the intramolecular formation of a highly electrophilic aziridinium ion, which subsequently alkylates a wide range of nucleophiles. This guide protocols, and key applications. It is intended for researchers, scientists, and drug development professionals, offering field-proven insights into the ca

Introduction: The Strategic Importance of a Versatile Alkylating Agent

In the landscape of organic synthesis and medicinal chemistry, alkylating agents are foundational tools for forging carbon-heteroatom bonds. **2-Chlor** site for alkylation. This characteristic prevents the cross-linking of macromolecules, a hallmark of bifunctional agents like nitrogen mustards, making it

Its structural simplicity—a reactive chloro group tethered to a diethylamino moiety—belies its strategic importance.[1] It serves as a critical intermedia (APIs) such as amiodarone, butetamate citrate, and flurazepam.[2] Furthermore, its ability to form DNA adducts has made it a valuable probe in canc inhibitors.[3][4] This guide will explore the core chemical principles that enable these diverse applications.

Physicochemical and Handling Properties

2-Chloro-N,N-diethylethanamine is most commonly supplied and handled as its hydrochloride salt, a white to beige crystalline solid, which enhance

Property	Value
Synonyms	(2-Chloroethyl)diethylamine HCl, DEAE-Cl
CAS Number	869-24-9 (for hydrochloride salt)
Molecular Formula	$C_6H_{15}Cl_2N$ (hydrochloride salt)
Molecular Weight	172.10 g/mol (hydrochloride salt)
Appearance	Colourless to beige crystalline solid
Melting Point	208-212 °C
Solubility	Highly soluble in water (2000 g/L at 20 °C), soluble in methanol.
Key Sensitivities	Moisture sensitive (hygroscopic)

Mechanism of Action: The Aziridinium Ion Intermediate

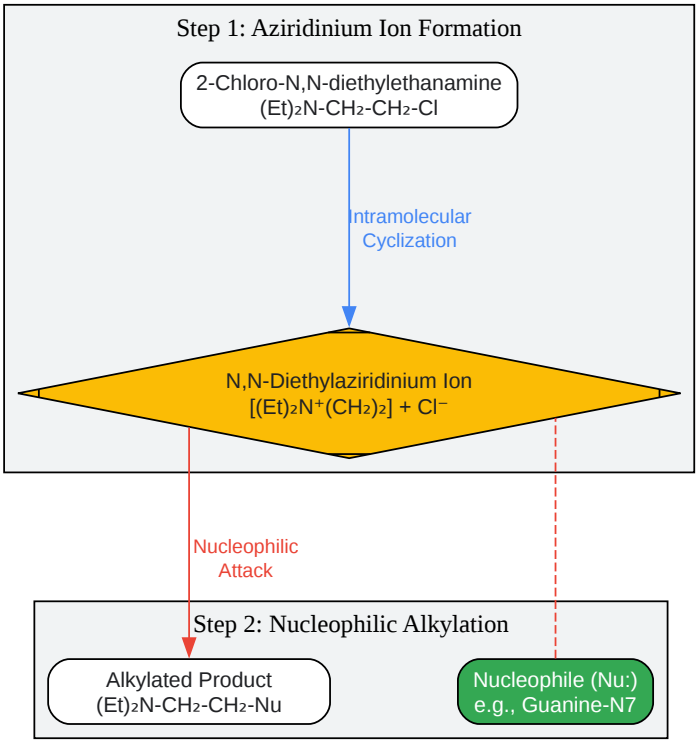
The efficacy of **2-Chloro-N,N-diethylethanamine** as an alkylating agent stems not from the direct displacement of the chloride, but from a crucial intr displacing the chloride to form a highly strained, three-membered ring known as the N,N-diethylaziridinium ion.[3] This cation is a potent electrophile,

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This two-step process is fundamental to its reactivity:

- Activation: Intramolecular cyclization to form the reactive aziridinium intermediate.
- Alkylation: Ring-opening of the aziridinium ion by a nucleophile, resulting in the covalent attachment of the N,N-diethylethyl group.

In a biological context, the primary targets are nucleophilic sites on macromolecules. Of particular importance is the alkylation of DNA, where it prefer if not repaired, can disrupt replication and transcription, leading to cellular responses such as cell cycle arrest and apoptosis.[3]



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Caption: General workflow for synthesis from 2-(diethylamino)ethanol.

Protocol: Synthesis via Thionyl Chloride

This protocol is adapted from established methodologies for the synthesis of related aminoethyl chlorides. [9]It is a self-validating system where the s

Causality Note: The reaction is highly exothermic due to the formation of HCl and SO_2 gas. An ice water bath is critical for controlling the reaction rate and to aid in the crystallization of the hydrochloride salt.

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Materials:

- 2-(Diethylamino)ethanol
- Thionyl chloride ($SOCl_2$)
- Absolute ethanol
- Three-necked flask equipped with a stirrer, thermometer, dropping funnel, and gas absorption device (e.g., a bubbler connected to a sodium hydro
- Ice water bath

Procedure:

- Setup: Assemble the three-necked flask in a fume hood. Equip it with a magnetic stirrer, a thermometer, and a dropping funnel. Attach a gas outlet
- Charging the Reactor: Add thionyl chloride to the reaction flask.
- Controlled Addition: Cool the flask in an ice water bath to maintain a temperature of 5–15 °C. [9]4. Reaction: Slowly add 2-(diethylamino)ethanol dr throughout the addition.
- Initial Maturation: After the addition is complete, remove the ice bath and allow the mixture to warm to 30–45 °C. Stir for 1 hour. [9]6. Workup: Slow consumed and gases are evolved.
- Reflux: Once the initial effervescence subsides, heat the mixture to reflux (approximately 70–78 °C) for 1 hour to ensure the reaction goes to comp induce crystallization of the hydrochloride salt.
- Isolation: Collect the crystalline product by filtration. Wash the filter cake with a small amount of cold absolute ethanol to remove impurities.
- Drying: Dry the product under vacuum to yield **2-Chloro-N,N-diethylethanamine** hydrochloride. The expected melting point is in the range of 201–

Applications in Research and Drug Development

The predictable reactivity of **2-Chloro-N,N-diethylethanamine** hydrochloride makes it a cornerstone reagent in multiple scientific domains.

Pharmaceutical Intermediate Synthesis

Its primary industrial use is as a key building block for introducing the diethylaminoethyl moiety into larger molecules. [1]This functional group is preva examples include:

- Amiodarone: An antiarrhythmic agent. [2]* Flurazepam: A benzodiazepine used to treat insomnia. [2]* Naftidrofuryl: A vasodilator. [2]* Growth Horm Antiprotozoal Agents: Employed in making 1-Substituted-5,6-dinitrobenzimidazoles. [8][10]

A Tool in Cancer Research: Probing DNA Repair

A significant modern application is in the study of DNA damage response (DDR) pathways. As a monofunctional alkylating agent, it creates specific D (NER) pathways. [3] Recent groundbreaking research has shown that **2-Chloro-N,N-diethylethanamine** hydrochloride (referred to as CDEAH in the Selectivity: In PARP1-deficient cells, the adducts formed by the agent cannot be efficiently repaired. This leads to the accumulation of DNA strand bre demonstrates a "synthetic lethal" interaction. The loss of PARP1 function is not lethal on its own, but when combined with the DNA damage induced b synergistic with PARP inhibitors, a major class of cancer therapeutics. [3]

Materials Science and Bioconjugation

The reactivity of **2-Chloro-N,N-diethylethanamine** is also harnessed in materials science. It is used to modify polymers and other materials to introd incorporate amino groups that can alter its physical properties or allow for further conjugation. [2][8]

Safety, Handling, and Storage

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As a Senior Application Scientist, it is imperative to emphasize that proper handling is non-negotiable for ensuring experimental integrity and persona

- Toxicity and Hazards: **2-Chloro-N,N-diethylethanamine** hydrochloride is toxic and corrosive. [11]It is an irritant to the skin, eyes, and respiratory s assays. [11]* Personal Protective Equipment (PPE): Always handle this compound in a certified chemical fume hood. Wear appropriate PPE, incluc

- Storage: The compound is hygroscopic and moisture-sensitive. [5]It should be stored in a tightly sealed container in a cool, dry, and well-ventilated recommended for storage. [2]* Disposal: Dispose of waste in accordance with local, state, and federal regulations for hazardous chemical waste.

Conclusion

2-Chloro-N,N-diethylethanamine is far more than a simple chemical intermediate. Its utility is rooted in the elegant and potent chemistry of the aziric complex DNA repair pathways in cancer cells, its impact is broad and deep. For the drug development professional and research scientist, a thorough potential in creating innovative solutions for medicine and materials science.

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